

# Troubleshooting low solubility of Vilanterol Acetate in aqueous buffers

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## Compound of Interest

Compound Name: Vilanterol Acetate

Cat. No.: B13418200

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## Technical Support Center: Vilanterol Solubility

This technical support guide provides troubleshooting strategies and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals encountering low solubility of Vilanterol in aqueous buffers.

### A Note on Vilanterol Salt Form

It is important to clarify that the commercially available and most studied form of Vilanterol is Vilanterol Trifenatate. While the query mentions "**Vilanterol Acetate**," the vast majority of published data refers to the trifenatate salt. This guide will focus on Vilanterol Trifenatate. Should you be working with a different salt form, such as the acetate, its solubility properties may differ.

### Frequently Asked Questions (FAQs)

#### Q1: What are the physicochemical properties of Vilanterol Trifenatate that contribute to its low aqueous solubility?

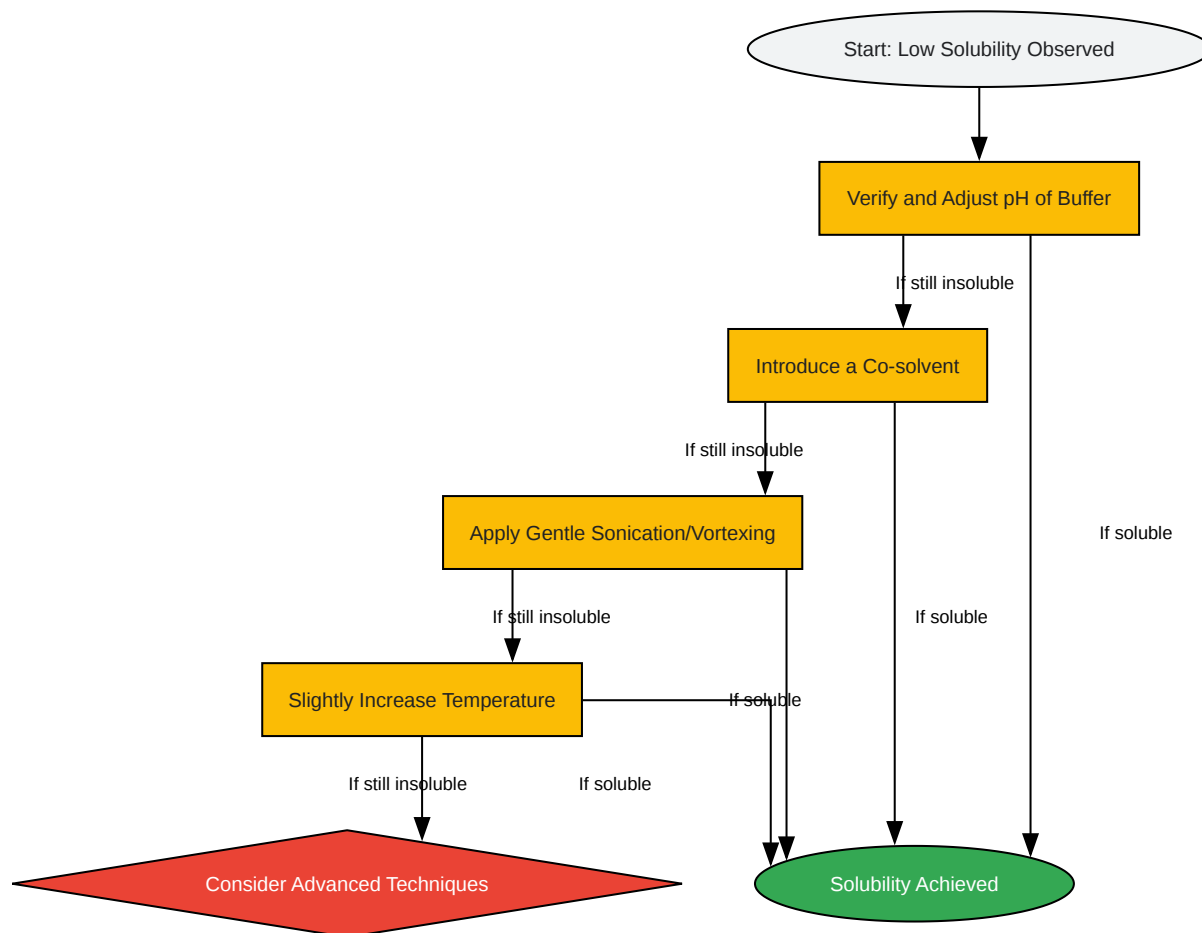
Vilanterol Trifenatate is classified as a poorly soluble compound.<sup>[1][2]</sup> Its low solubility in aqueous media is attributed to its chemical structure, which results in a high LogP and a molecular structure that is not readily hydrated.

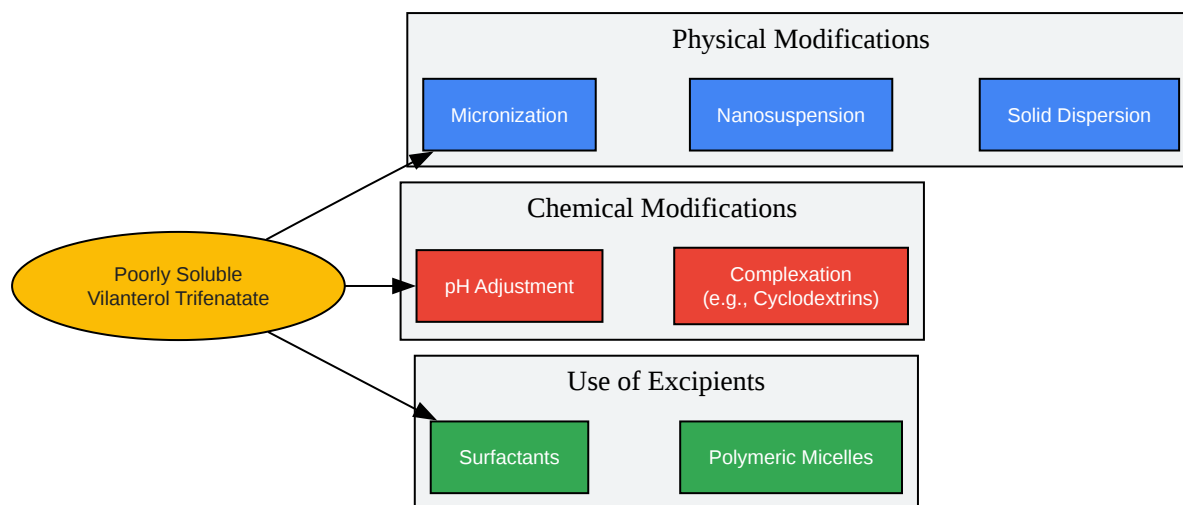
Table 1: Physicochemical Properties of Vilanterol Trifenatate

Property	Value	Source(s)
Water Solubility	Practically insoluble or insoluble (<3.9 mg/mL)	[1]
Solubility in Organic Solvents	Slightly soluble in methanol, ethanol, acetonitrile, and propan-2-ol. Soluble in DMSO.	
pKa (Strongest Acidic)	10.12	
pKa (Strongest Basic)	9.4	
LogP	3.39 - 9.10	
Molecular Weight	774.77 g/mol	

## Q2: I am observing precipitation or incomplete dissolution of Vilanterol Trifenatate in my aqueous buffer. What are the initial troubleshooting steps?

Low solubility in aqueous buffers is a known challenge with Vilanterol Trifenatate. Here is a systematic approach to troubleshoot this issue:





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## References

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